

Introduction: The Proto-Oncogene c-Kit as a Therapeutic Target

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *c-Kit-IN-3*

Cat. No.: *B2583239*

[Get Quote](#)

The KIT proto-oncogene encodes the receptor tyrosine kinase (RTK) known as c-Kit or CD117. [1][2][3][4] This transmembrane protein is a critical regulator of essential cellular processes, including proliferation, survival, differentiation, and migration. [5][6][7][8] It is prominently expressed in hematopoietic stem cells, mast cells, melanocytes, germ cells, and the interstitial cells of Cajal. [1][5][6]

Upon binding its ligand, stem cell factor (SCF), c-Kit dimerizes, leading to the activation of its intrinsic kinase domain through autophosphorylation. [6][7][8] This event triggers a cascade of downstream signaling pathways, including the PI3K/AKT, RAS/MAPK, and Src family kinase (SFK) pathways, which are vital for normal physiological functions. [3][5][9] However, deregulation of c-Kit, through overexpression or gain-of-function mutations, is a significant driver in the pathogenesis of various human cancers, most notably gastrointestinal stromal tumors (GISTs), as well as certain types of leukemia, melanoma, and mastocytosis. [2][9][10] This oncogenic role has established c-Kit as a key target for the development of targeted cancer therapies.

c-Kit-IN-3: A Potent and Selective Kinase Inhibitor

c-Kit-IN-3 is a potent and selective inhibitor of the c-KIT kinase.[11] Its development is aimed at targeting both wild-type and mutated forms of the c-Kit receptor, which are implicated in various cancers. The inhibitor is particularly noted for its efficacy against gain-of-function mutations in the juxtamembrane domain and drug-resistant mutations within the ATP-binding pocket.[11] A thorough understanding of its chemical and physical properties is paramount for researchers engaged in preclinical studies, assay development, and structure-activity relationship (SAR) analyses.

Chemical Properties and Structure of c-Kit-IN-3

The precise chemical identity of a small molecule inhibitor is fundamental to its application in research and drug development. The molecular formula, weight, and structural identifiers provide the necessary information for accurate dosing, computational modeling, and chemical synthesis.

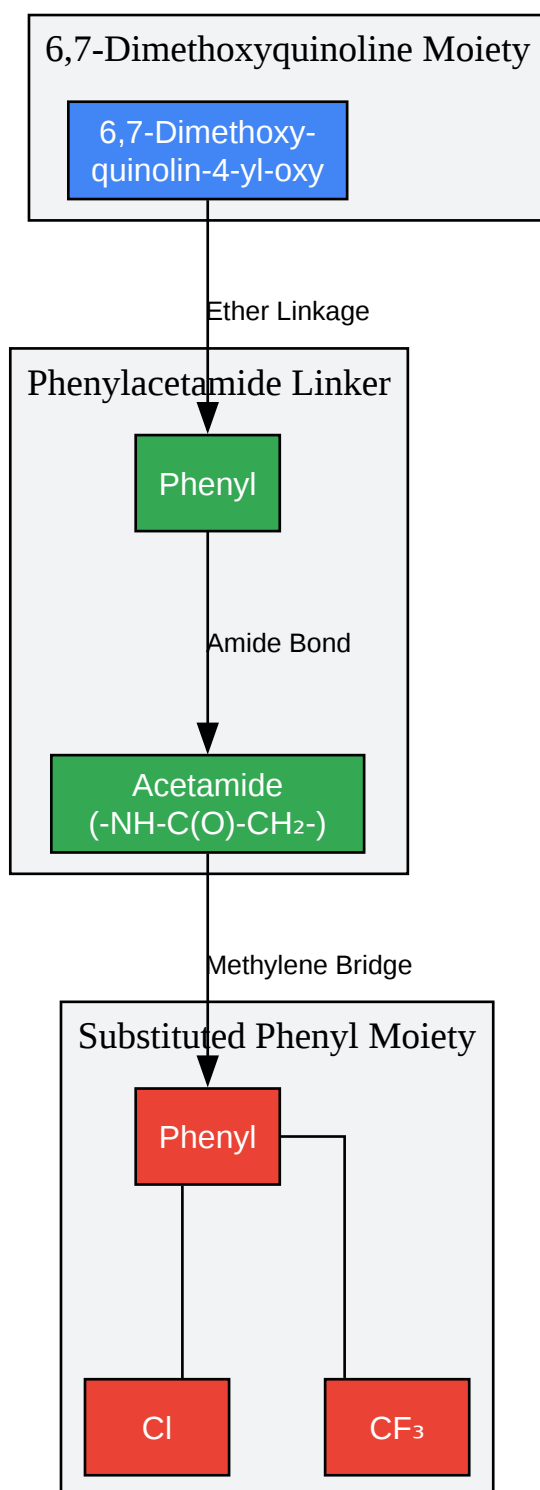
Quantitative Data Summary

The key chemical identifiers and properties for **c-Kit-IN-3** are summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₂₆ H ₂₀ ClF ₃ N ₂ O ₄	[11][12]
Molecular Weight	516.90 g/mol	[11]
Exact Mass	516.1064 u	[11]
IUPAC Name	2-(4-chloro-3-(trifluoromethyl)phenyl)-N-(4-((6,7-dimethoxyquinolin-4-yl)oxy)phenyl)acetamide	[11][12]
CAS Number	2363169-01-9	[11][12]
SMILES String	<chem>O=C(NC1=CC=C(OC2=CC=N C3=CC(OC)=C(OC)C=C23)C= C1)CC4=CC=C(Cl)C(C(F) (F)F)=C4</chem>	[11]
InChI Key	YOHLRCOPRAVUCJ- UHFFFAOYSA-N	[11]

Chemical Structure Visualization

The chemical structure of **c-Kit-IN-3** is composed of three primary moieties: a dimethoxyquinoline core, a central phenylacetamide linker, and a substituted chlorotrifluoromethylphenyl group. This arrangement is crucial for its binding affinity and selectivity towards the c-Kit kinase domain.



[Click to download full resolution via product page](#)

Caption: A logical diagram of the key functional moieties within **c-Kit-IN-3**.

Field Insights: The Importance of Structure and Molecular Weight

For drug development professionals, the chemical structure and molecular weight are not merely data points; they are critical parameters that predict the molecule's potential as a therapeutic agent.

- **Drug-Likeness and Bioavailability:** The molecular weight of 516.90 g/mol is a key factor in assessing the "drug-likeness" of **c-Kit-IN-3**. According to Lipinski's Rule of Five—a widely used guideline in drug discovery—a molecular weight of over 500 can sometimes negatively impact oral bioavailability. This insight guides researchers to consider potential formulation strategies or delivery mechanisms early in the development process.
- **Structure-Activity Relationship (SAR):** The detailed structure, including the specific placement of the chloro and trifluoromethyl groups, is essential for SAR studies. Researchers can synthesize analogs by modifying these groups to understand how structural changes affect potency, selectivity, and pharmacokinetic properties. For instance, the trifluoromethyl group often enhances metabolic stability and binding affinity.
- **Computational Modeling:** The SMILES string and 2D structure are the starting points for in silico studies. Scientists use this information to perform molecular docking simulations, predicting how **c-Kit-IN-3** fits into the ATP-binding pocket of the c-Kit kinase. This computational analysis can reveal key interactions and guide the design of next-generation inhibitors with improved profiles.

Experimental Protocol: Preparation of Stock Solutions

Accurate and reproducible experimental results begin with the correct preparation of the inhibitor. Given that **c-Kit-IN-3** is soluble in DMSO, the following protocol provides a self-validating method for preparing standardized stock solutions.[\[11\]](#)

Objective: To prepare a 10 mM stock solution of c-Kit-IN-3 in DMSO.

Materials:

- **c-Kit-IN-3** powder (MW: 516.90 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Microcentrifuge tubes
- Vortex mixer
- Pipettors and sterile tips

Step-by-Step Methodology:

- Pre-Calculation:
 - To prepare 1 mL of a 10 mM solution, the required mass is calculated:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 516.90 \text{ g/mol} \times 1000 \text{ mg/g} = 5.169 \text{ mg}$
- Weighing the Compound:
 - Tare a sterile microcentrifuge tube on the analytical balance.
 - Carefully weigh out approximately 5.17 mg of **c-Kit-IN-3** powder into the tube. Record the exact mass. Causality Note: Recording the precise mass is critical for calculating the true final concentration, ensuring accuracy in downstream experiments.
- Solubilization:
 - Based on the actual mass weighed, calculate the precise volume of DMSO required.
 - $\text{Volume (}\mu\text{L)} = [\text{Mass (mg)} / 516.90 \text{ (g/mol)}] / 0.010 \text{ (mol/L)} \times 1,000,000 \text{ (}\mu\text{L/L)}$

- Example: If 5.20 mg was weighed, $\text{Volume} = (5.20 / 516.90) / 0.010 * 1,000,000 \approx 1006 \mu\text{L}$.
- Add the calculated volume of anhydrous DMSO to the microcentrifuge tube.
- Dissolution and Storage:
 - Cap the tube tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. A brief, gentle sonication can be used if necessary.
 - Visually inspect the solution to ensure no solid particulates remain. This serves as a self-validating check for complete solubilization.
 - Aliquot the stock solution into smaller volumes in fresh tubes to avoid repeated freeze-thaw cycles.
 - Store the stock solution at -20°C for long-term use (months to years) or at 4°C for short-term use (days to weeks).[\[11\]](#)

References

- Structure of c-KIT receptor tyrosine kinase. ResearchGate. [\[Link\]](#)
- The C-Kit Receptor-Mediated Signal Transduction and Tumor-Related Diseases. National Center for Biotechnology Information (PMC). [\[Link\]](#)
- Definition of c-kit. National Cancer Institute. [\[Link\]](#)
- Discovery of Conformational Control Inhibitors Switching off the Activated c-KIT and Targeting a Broad Range of Clinically Relevant c-KIT Mutants. ACS Publications - Journal of Medicinal Chemistry. [\[Link\]](#)
- c-Kit General Information. Sino Biological. [\[Link\]](#)
- c-Kit-Mediated Overlapping and Unique Functional and Biochemical Outcomes via Diverse Signaling Pathways. National Center for Biotechnology Information (PMC). [\[Link\]](#)

- Receptor tyrosine kinase (c-Kit) inhibitors: a potential therapeutic target in cancer cells. National Center for Biotechnology Information (PMC). [\[Link\]](#)
- KIT (gene). Wikipedia. [\[Link\]](#)
- c-Kit Research Reagents. Sino Biological. [\[Link\]](#)
- KIT proto-oncogene, receptor tyrosine kinase (human). National Center for Biotechnology Information (PubChem). [\[Link\]](#)
- Signaling events mediated by Stem cell factor receptor (c-Kit). National Center for Biotechnology Information (PubChem). [\[Link\]](#)
- Small Molecule c-KIT Inhibitors for the Treatment of Gastrointestinal Stromal Tumors: A Review on Synthesis, Design Strategies, and Structure–Activity Relationship (SAR). National Center for Biotechnology Information (PMC). [\[Link\]](#)
- Identification of c-kit gene mutations in primary adenoid cystic carcinoma of the salivary gland. National Center for Biotechnology Information (PMC). [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. Facebook \[cancer.gov\]](#)
- [3. sinobiological.com \[sinobiological.com\]](#)
- [4. KIT \(human\) | Gene Target - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [5. c-Kit-Mediated Overlapping and Unique Functional and Biochemical Outcomes via Diverse Signaling Pathways - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. c-Kit Antibody | Cell Signaling Technology \[cellsignal.com\]](#)
- [7. medchemexpress.com \[medchemexpress.com\]](#)

- [8. Small Molecule c-KIT Inhibitors for the Treatment of Gastrointestinal Stromal Tumors: A Review on Synthesis, Design Strategies, and Structure–Activity Relationship \(SAR\) - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [9. Receptor tyrosine kinase \(c-Kit\) inhibitors: a potential therapeutic target in cancer cells - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [10. Identification of c-kit gene mutations in primary adenoid cystic carcinoma of the salivary gland - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [11. medkoo.com \[medkoo.com\]](#)
- [12. c-Kit-IN-3 97.00% | CAS: 2363169-01-9 | AChemBlock \[achemblock.com\]](#)
- [To cite this document: BenchChem. \[Introduction: The Proto-Oncogene c-Kit as a Therapeutic Target\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b2583239/docs#introduction-the-proto-oncogene-c-kit-as-a-therapeutic-target\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check